

Comparative Analysis of Barium vs. Calcium Salts of Pigment Red 48

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment red 48*

Cat. No.: *B3262484*

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A comprehensive guide for researchers, scientists, and drug development professionals on the performance and properties of **Pigment Red 48:1** (Barium Salt) and **Pigment Red 48:2** (Calcium Salt).

This guide provides a detailed comparison of the barium and calcium salts of C.I. **Pigment Red 48**, organic pigments widely utilized across various industries for their vibrant red hues. This document is intended to assist researchers, scientists, and professionals in selecting the appropriate pigment based on specific performance requirements and application contexts. The information presented is a synthesis of technical data sheets and industry publications.

Chemical Structure and Identification

Pigment Red 48 is a monoazo pigment. The core structure involves the coupling of diazotized 2-amino-5-chloro-4-methylbenzenesulfonic acid with β -hydroxynaphthoic acid. The specific salt, either barium or calcium, is formed with the sulfonic acid group, which significantly influences the pigment's final properties.

Feature	Pigment Red 48:1 (Barium Salt)	Pigment Red 48:2 (Calcium Salt)
C.I. Name	Pigment Red 48:1	Pigment Red 48:2
C.I. Number	15865:1	15865:2
CAS Number	7585-41-3[1]	7023-61-2[2]
Molecular Formula	C18H13ClN2O6S·Ba	C18H11CaClN2O6S[3]
Synonyms	Fast Scarlet BBN, Barium 2B Red	Fast Brilliant BBC, Calcium 2B Red

Performance Characteristics: A Comparative Overview

The choice between the barium and calcium salt of **Pigment Red 48** is primarily dictated by the desired shade, fastness properties, and processing conditions of the intended application.

Color and Shade

- Pigment Red 48:1 (Barium Salt):** Typically exhibits a neutral to yellowish-red shade.[4][5] It is often described as a "vermilion shade" pigment.[6]
- Pigment Red 48:2 (Calcium Salt):** Presents a brighter, more bluish-red or rubine shade.[2][5][7]

Fastness Properties and Stability

The performance of these pigments in terms of their resistance to various environmental factors is a critical consideration for their application.

Property	Pigment Red 48:1 (Barium Salt)	Pigment Red 48:2 (Calcium Salt)
Lightfastness (1-8 Scale)	3 - 6[4][8]	5 - 7[2][7][9][10]
Heat Resistance (°C)	200-240 (in PE for 5 min)[4][8]	180 - 230 (in HDPE for 5 min) [2][7][9]
Water Resistance (1-5 Scale)	Not consistently reported	4 - 5[9][10][11]
Oil Resistance (1-5 Scale)	5[4]	4 - 5[2][9][10]
Acid Resistance (1-5 Scale)	4[4]	3 - 4[2][7][9][10]
Alkali Resistance (1-5 Scale)	4-5[4]	3 - 5[2][7][9][10]

Note: Fastness properties can vary depending on the specific grade, concentration, and the medium in which the pigment is dispersed.

Physical and Chemical Properties

Property	Pigment Red 48:1 (Barium Salt)	Pigment Red 48:2 (Calcium Salt)
Oil Absorption (g/100g)	Not consistently reported	35 - 67[3][9][12]
Dispersibility	Good[1]	Good to Excellent[7][12][13]
Migration Resistance	Good in soft PVC, no blooming.[4][8]	Does not bleed in soft PVC.[2]

Applications

Both pigments are versatile and find use in a wide range of applications, with some preferences based on their specific properties.

- **Pigment Red 48:1** (Barium Salt): Due to its good solvent resistance, it is frequently used in printing inks (gravure, flexographic, and offset), plastics (PVC, PE), and some coatings.[1][4][8] It is also used in textiles and rubber.[1][14]

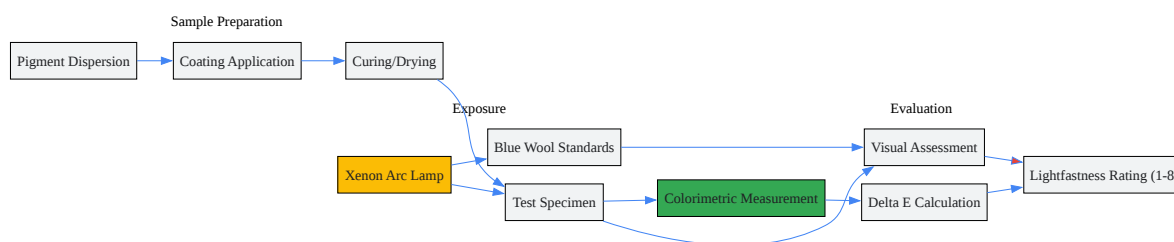
- **Pigment Red 48:2** (Calcium Salt): Its brighter, bluish-red shade makes it a popular choice for plastics (PVC, polyolefins), industrial paints, powder coatings, and various types of printing inks (offset, water-based, solvent-based).[2][7][13][15] It is also used in textile printing.[2][7]

Experimental Protocols

Standardized testing methods are crucial for the accurate evaluation and comparison of pigment properties. While specific protocols were not detailed in the immediate product literature, the following ASTM and ISO standards are commonly employed in the pigment industry.

Lightfastness Testing

Lightfastness is typically evaluated by exposing pigmented samples to a standardized light source and comparing the color change to a set of blue wool standards.

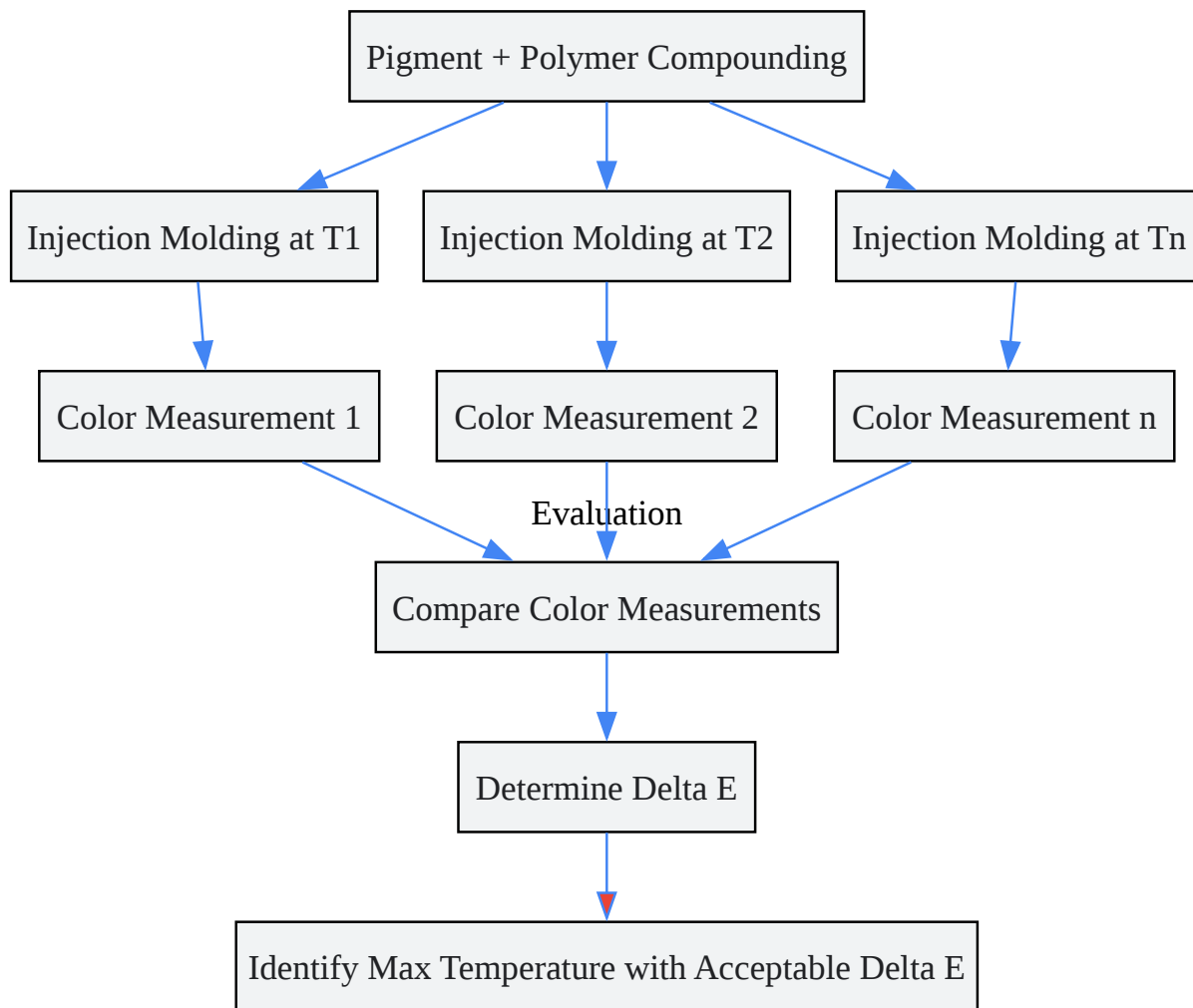


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Workflow for Lightfastness Testing (e.g., ASTM D4303)

Heat Stability Testing

This test determines the temperature at which the pigment shows a significant color change in a specific polymer.



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Process for Determining Heat Stability in Plastics

Chemical Resistance Testing

The resistance to acids, alkalis, and other chemicals is assessed by exposing a pigmented surface to the chemical and observing any changes.



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General Protocol for Chemical Resistance Spot Test

Summary and Conclusion

The selection between **Pigment Red 48:1** (barium salt) and **Pigment Red 48:2** (calcium salt) is a nuanced decision that depends on the specific requirements of the end-use application.

- Choose **Pigment Red 48:1** (Barium Salt) for:
 - Applications requiring a more yellowish-red shade.
 - Good solvent resistance in printing inks.
 - Good migration resistance in flexible PVC.
- Choose **Pigment Red 48:2** (Calcium Salt) for:
 - A brighter, more bluish-red hue.
 - Generally better lightfastness.
 - Applications in plastics and coatings where a vibrant, clean red is desired.

For researchers and scientists, understanding these fundamental differences is key to formulating products with the desired coloristic and performance characteristics. While this guide provides a comparative overview, it is always recommended to conduct specific testing within the intended formulation to ensure optimal performance. The provided experimental workflow diagrams offer a foundational understanding of how these critical properties are evaluated.

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